

Adjusting Atramycin A concentration for optimal effect

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Compound of Interest

Compound Name: Atramycin A

Cat. No.: B160001

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Atramycin A Technical Support Center

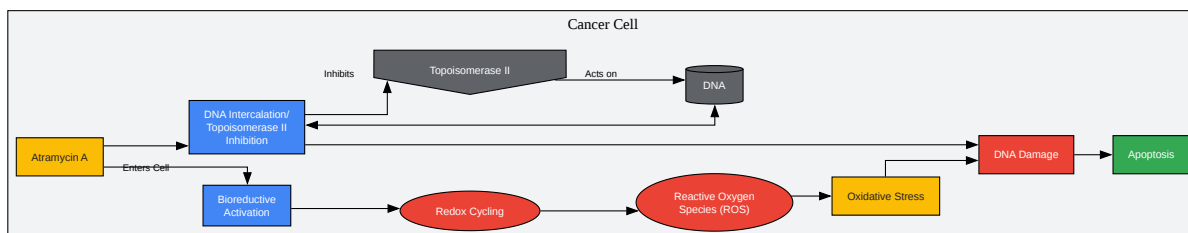
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Atramycin A**. The information is presented in a question-and-answer format to directly address potential issues during experimentation.

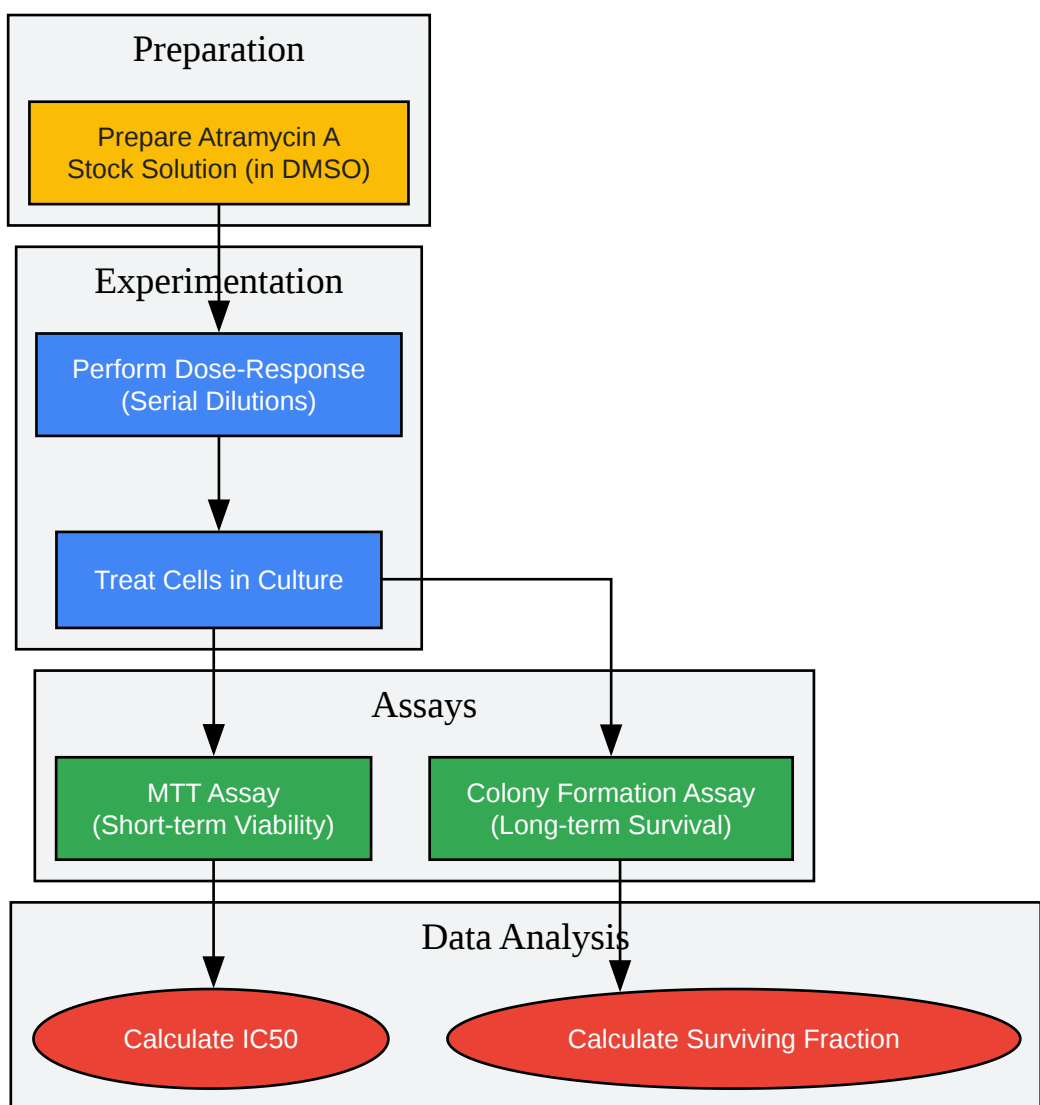
Frequently Asked Questions (FAQs)

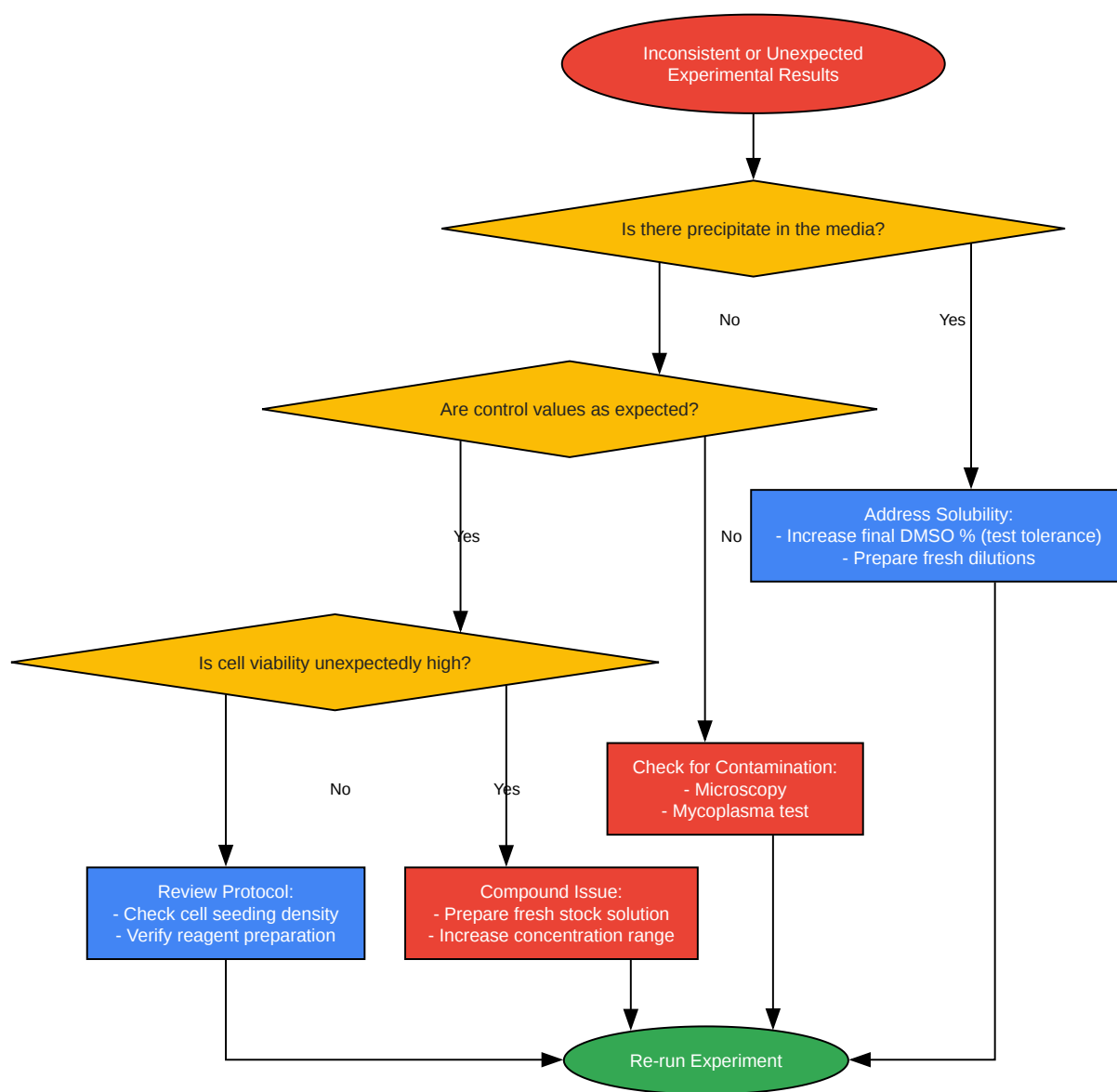
Q1: What is **Atramycin A** and what is its proposed mechanism of action?

Atramycin A is an isotetracenone-type antitumor antibiotic produced by the bacterium *Streptomyces atratus*. While the precise signaling pathway has not been fully elucidated, its chemical structure, which includes a quinone moiety, suggests a mechanism of action common to other quinone-based antitumor agents. This proposed mechanism involves the generation of reactive oxygen species (ROS) and interference with DNA replication and repair processes.

The proposed mechanism involves bioreductive activation of the quinone group within the cell. This process can lead to a redox cycle where the compound is repeatedly reduced and re-oxidized, generating superoxide radicals. These radicals can cause oxidative stress, leading to DNA damage, lipid peroxidation, and ultimately, apoptosis or cell death. Additionally, some quinone antibiotics are known to intercalate into DNA or inhibit topoisomerase enzymes, further disrupting DNA synthesis and repair.^{[1][2][3][4][5]}







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